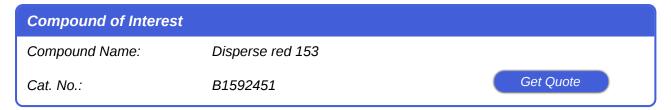


# Application Notes and Protocol for Dyeing PET Fibers with Disperse Red 153

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#### Introduction

**Disperse Red 153** is a monoazo disperse dye belonging to the benzothiazole class, suitable for dyeing hydrophobic fibers such as polyethylene terephthalate (PET), also known as polyester.[1] Its chemical structure provides good affinity for PET fibers, yielding a bright red shade.[1][2] The dyeing of PET with disperse dyes is a process of transferring the sparingly water-soluble dye from an aqueous dispersion to the solid organic fiber.[3] This transfer is facilitated by high temperatures, which swell the amorphous regions of the polyester fibers, allowing the dye molecules to penetrate and become physically trapped within the fiber structure through van der Waals forces and hydrogen bonds upon cooling.[4] **Disperse Red 153** is classified as a medium-energy dye, making it suitable for high-temperature exhaust dyeing methods.

#### **Data Presentation**

The fastness properties of **Disperse Red 153** on PET fibers are crucial for determining the durability of the coloration. The following table summarizes the quantitative data on the fastness ratings of **Disperse Red 153**, with references to the respective testing standards (ISO and AATCC).



Fastness Property	Test Standard	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	5
Wash Fastness	ISO 105-C03	4
Sublimation Fastness (180°C, 30s)	ISO 105-P01	4
Rubbing Fastness (Wet)	ISO 105-X12	4
Rubbing Fastness (Dry)	ISO 105-X12	3-4
Light Fastness	AATCC	6
Perspiration Fastness	AATCC	5
Washing Fastness	AATCC	5

Note: Fastness is rated on a scale of 1 to 5 for most tests, with 5 being the highest fastness. Light fastness is rated on a scale of 1 to 8, with 8 indicating the highest resistance to fading.

## **Experimental Protocols**

This section details the methodology for dyeing PET fibers with **Disperse Red 153** using a high-temperature exhaust dyeing method.

## **Materials and Equipment**

Substrate: Scoured and bleached PET fabric

• Dye: Disperse Red 153

· Chemicals:

- Dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate condensate product)
- Acetic acid (glacial)
- Sodium hydrosulfite



- Sodium hydroxide
- Equipment:
  - High-temperature laboratory dyeing machine
  - o Beakers and graduated cylinders
  - Stirring rods
  - pH meter
  - Analytical balance
  - Drying oven

## **High-Temperature Exhaust Dyeing Protocol**

- Preparation of the Dyebath:
  - Set the liquor ratio to 1:10 (e.g., for 10 grams of PET fabric, use 100 mL of water).
  - Prepare a stock solution of the dispersing agent (e.g., 10 g/L).
  - Calculate the required amount of **Disperse Red 153** for the desired shade percentage (e.g., 1.0% on weight of fabric, owf).
  - Make a paste of the dye with a small amount of water and the dispersing agent. Add this
    paste to the dyebath with stirring to ensure a fine dispersion.
  - Add a leveling agent if required for uniform dyeing.
  - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing Procedure:
  - Introduce the pre-wetted PET fabric into the dyebath at approximately 60°C.

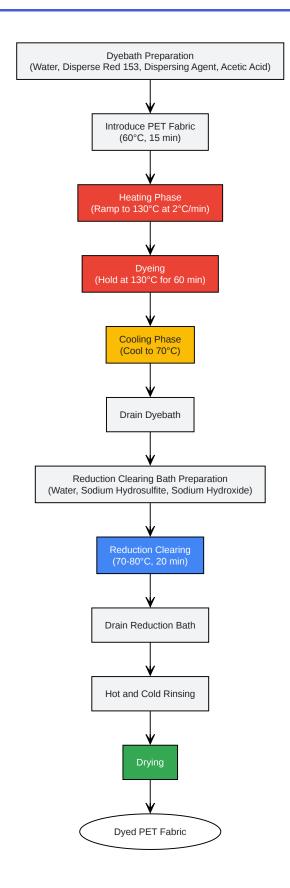


- Run the fabric in the bath for 10-15 minutes at this temperature to ensure even wetting and initial dye absorption.
- Raise the temperature of the dyebath to 130°C at a rate of 1.5-2.0°C per minute.
- Hold the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation within the PET fibers.
- Cool the dyebath down to 70°C at a rate of 2.0-2.5°C per minute.
- Drain the dyebath.
- Reduction Clearing:
  - Prepare a fresh bath at a 1:10 liquor ratio.
  - Add 2 g/L of sodium hydrosulfite and 2 g/L of sodium hydroxide to the bath.
  - Immerse the dyed fabric in this reduction bath and raise the temperature to 70-80°C.
  - Hold for 15-20 minutes to remove any unfixed dye from the fiber surface, which improves wash fastness.
  - Drain the reduction clearing bath.
- Final Rinsing and Drying:
  - Rinse the fabric thoroughly with hot water, followed by a cold water rinse.
  - Neutralize the fabric with a dilute solution of acetic acid if necessary.
  - Hydroextract the rinsed fabric and dry it in an oven at a suitable temperature.

#### **Visualization**

## Experimental Workflow for Dyeing PET with Disperse Red 153





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Caption: High-temperature exhaust dyeing workflow for PET fibers.



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